

In-Depth Technical Guide: 3-Methylbenzenecarbothioamide (CAS No. 2362-63-2)

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Compound of Interest

Compound Name: **3-Methylbenzenecarbothioamide**

Cat. No.: **B157374**

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Abstract

3-Methylbenzenecarbothioamide, also known as thio-m-toluamide, is an aromatic thioamide compound with the CAS number 2362-63-2. Thioamides are recognized as important structural motifs in medicinal chemistry, serving as versatile intermediates in the synthesis of various heterocyclic compounds and exhibiting a range of biological activities. This technical guide provides a comprehensive overview of the available scientific data on **3-Methylbenzenecarbothioamide**, including its physicochemical properties, synthesis, and potential therapeutic applications, with a focus on data relevant to drug discovery and development. While specific experimental data for this compound is limited in publicly accessible literature, this guide consolidates information on closely related analogues and the broader class of thioamides to infer its potential characteristics and areas for future research.

Chemical and Physical Properties

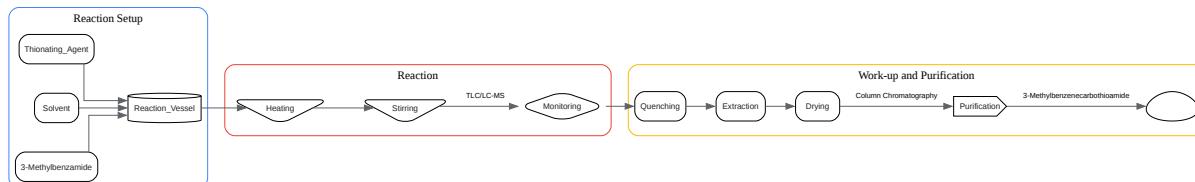
A summary of the key chemical and physical properties for **3-Methylbenzenecarbothioamide** is presented below. It is important to note that while the basic properties can be calculated, detailed experimental data is not extensively available.

| Property | Value (Predicted/Calculated) | Data Source |
|-------------------|--|---------------------|
| CAS Number | 2362-63-2 | [1] |
| Molecular Formula | C ₈ H ₉ NS | - |
| Molecular Weight | 151.23 g/mol | - |
| IUPAC Name | 3-methylbenzenecarbothioamide | - |
| Synonyms | thio-m-toluamide, 3-methylbenzothioamide | [1] |
| Appearance | Solid (predicted) | - |
| Melting Point | Not available | - |
| Boiling Point | Not available | - |
| Solubility | Not available | - |

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **3-Methylbenzenecarbothioamide** are not readily found in peer-reviewed journals. However, the general synthesis of aryl thioamides can be achieved through several established methods. A common approach involves the thionation of the corresponding amide, 3-methylbenzamide, using a thionating agent such as Lawesson's reagent or phosphorus pentasulfide.

General Experimental Workflow for Thionation:



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A generalized workflow for the synthesis of **3-Methylbenzenecarbothioamide**.

Methodology:

- Reaction Setup: 3-Methylbenzamide is dissolved in an appropriate anhydrous solvent (e.g., toluene, dioxane, or THF) in a reaction vessel under an inert atmosphere (e.g., nitrogen or argon).
- Addition of Thionating Agent: The thionating agent (e.g., Lawesson's reagent) is added to the solution. The stoichiometry is typically 0.5 equivalents for Lawesson's reagent.
- Reaction: The reaction mixture is heated to reflux and stirred for a period determined by reaction monitoring.
- Monitoring: The progress of the reaction is monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS) until the starting material is consumed.
- Work-up: Upon completion, the reaction is cooled to room temperature and the solvent is removed under reduced pressure. The residue is then subjected to an appropriate work-up procedure, which may involve quenching with a saturated sodium bicarbonate solution and extraction with an organic solvent.

- Purification: The crude product is purified by column chromatography on silica gel to yield the pure **3-Methylbenzenecarbothioamide**.
- Characterization: The structure and purity of the final compound would be confirmed using spectroscopic methods such as ^1H NMR, ^{13}C NMR, IR, and mass spectrometry.

Potential Biological Activity and Therapeutic Applications

While no specific biological activity has been reported for **3-Methylbenzenecarbothioamide**, the broader class of thioamides is known to possess a wide range of pharmacological properties. Research on structurally similar compounds suggests potential for antimicrobial and anticancer activities.

Antimicrobial Activity: Thioamide-containing compounds have been investigated for their activity against various pathogens. For instance, benzenesulphonamide derivatives incorporating a carboxamide functionality have demonstrated significant in vitro antimicrobial activity against bacteria such as *E. coli*, *S. aureus*, *P. aeruginosa*, and *S. typhi*, as well as fungi like *C. albicans* and *A. niger*.^[2] Thiosemicarbazones, which share the carbothioamide motif, have also shown notable antibacterial and antifungal effects.

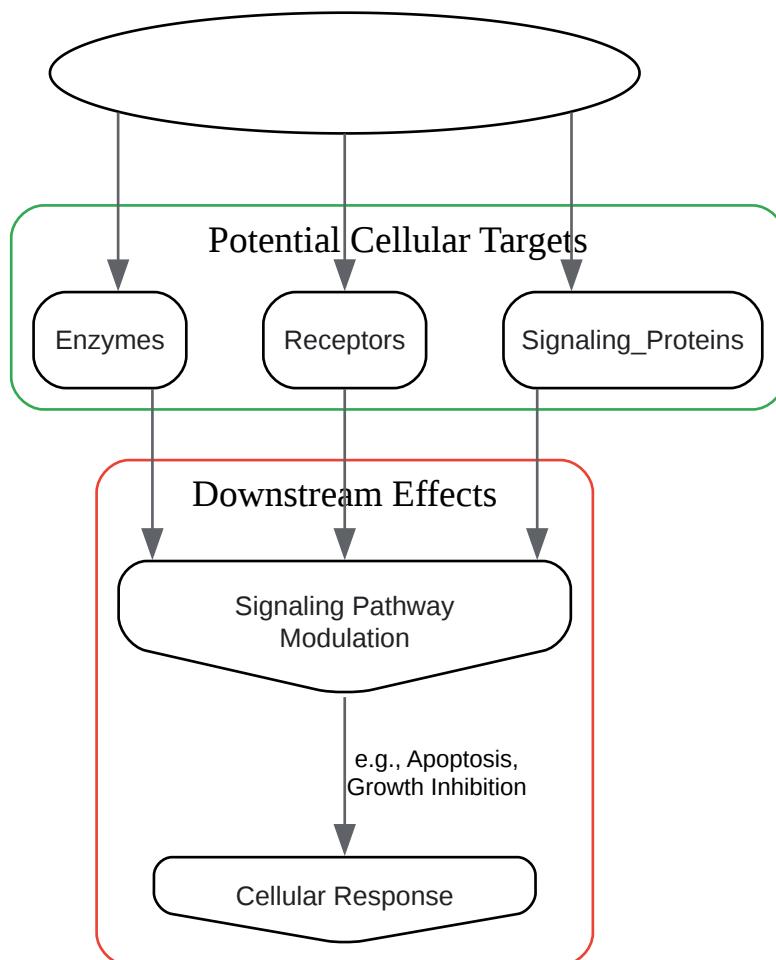
Anticancer Activity: Certain carboxamide derivatives have exhibited potential as anticancer agents. For example, some coumarin-3-carboxamide derivatives have shown potent activity against cancer cell lines. The presence of the benzamide functionality was suggested to be an important feature for this anticancer activity.

Given these precedents, **3-Methylbenzenecarbothioamide** represents a candidate for screening in antimicrobial and anticancer assays. The methyl group at the 3-position of the benzene ring could influence its lipophilicity and binding affinity to biological targets, potentially modulating its activity and selectivity compared to unsubstituted analogues.

Potential Mechanism of Action and Signaling Pathways

The precise mechanism of action for **3-Methylbenzenecarbothioamide** is unknown. However, based on the activities of related compounds, several potential pathways could be implicated.

Potential Signaling Pathway Involvement:



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Hypothetical signaling pathway interactions of **3-Methylbenzenecarbothioamide**.

For antimicrobial action, thioamides can interfere with essential cellular processes in microorganisms. For instance, they might inhibit key enzymes involved in cell wall synthesis, protein synthesis, or nucleic acid replication.

In the context of anticancer activity, related amide compounds have been shown to interact with various signaling pathways crucial for cancer cell proliferation and survival. These could include pathways regulated by protein kinases, transcription factors, or cell cycle proteins. Further research, including *in silico* docking studies and *in vitro* assays, would be necessary to elucidate the specific molecular targets and signaling pathways affected by **3-Methylbenzenecarbothioamide**.

Future Directions

The lack of extensive data on **3-Methylbenzenecarbothioamide** highlights significant opportunities for future research. Key areas for investigation include:

- Development of a robust and scalable synthesis protocol.
- Comprehensive characterization of its physicochemical properties.
- Screening for a wide range of biological activities, including antimicrobial, antifungal, and anticancer effects.
- Elucidation of its mechanism of action and identification of its molecular targets.
- Structure-activity relationship (SAR) studies by synthesizing and evaluating a library of analogues.

Conclusion

3-Methylbenzenecarbothioamide is a readily accessible aromatic thioamide with potential for applications in drug discovery. While specific biological data for this compound is currently sparse, the known activities of the broader thioamide and carboxamide classes suggest that it is a promising scaffold for further investigation. This technical guide serves as a foundational resource for researchers interested in exploring the therapeutic potential of this and related molecules. The detailed methodologies and structured data presentation aim to facilitate future research endeavors in this area.

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References

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- To cite this document: BenchChem. [In-Depth Technical Guide: 3-Methylbenzenecarbothioamide (CAS No. 2362-63-2)]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b157374#3-methylbenzenecarbothioamide-cas-number>

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